

# An In-depth Technical Guide to 2-Ethenylphenol (2-Hydroxystyrene)

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## Compound of Interest

Compound Name: **2-Ethenylphenol**

Cat. No.: **B127231**

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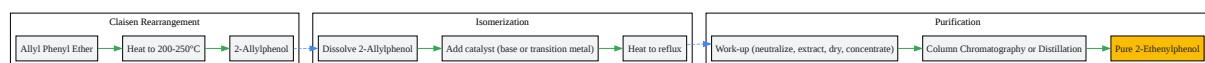
## Abstract

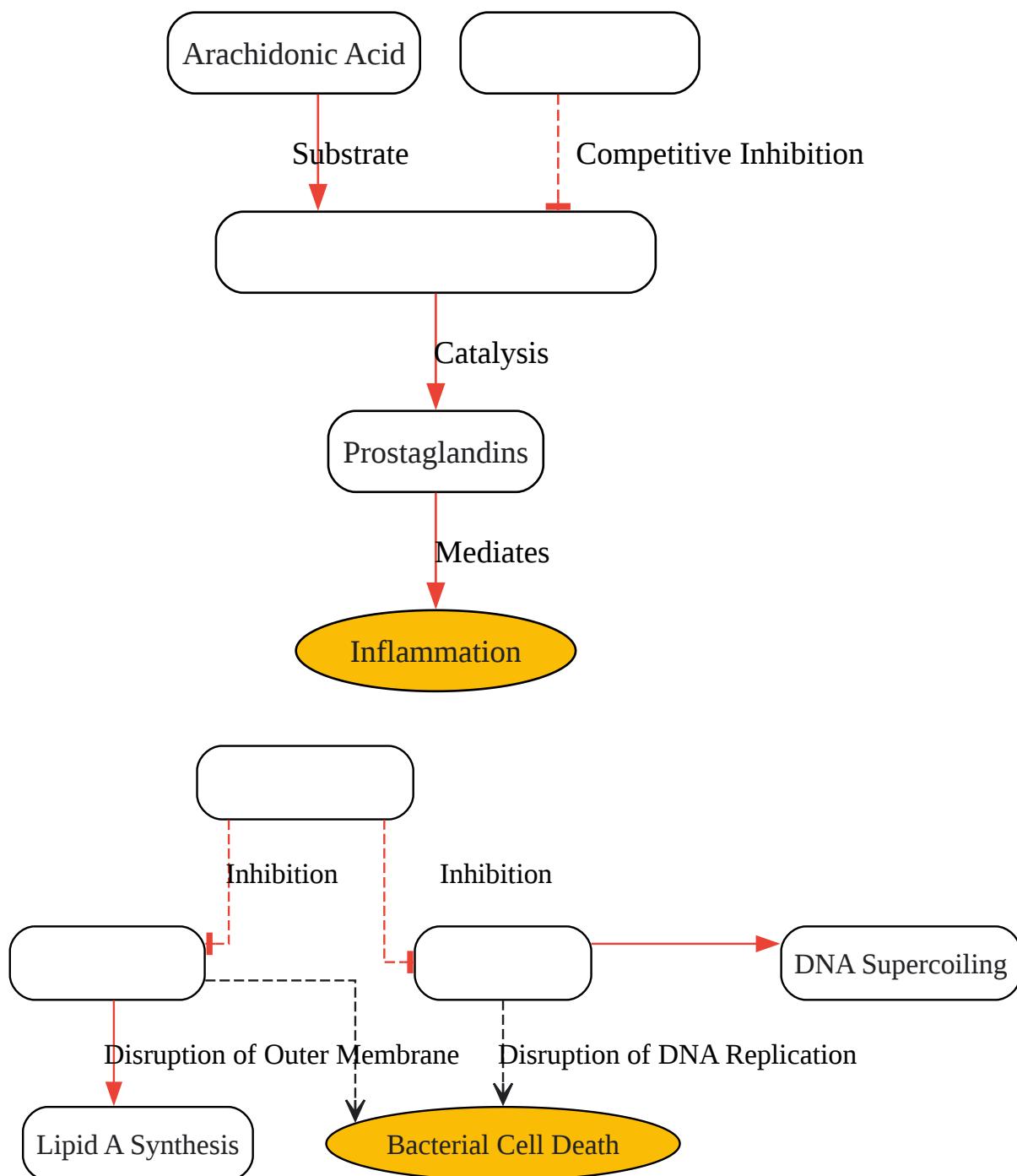
**2-Ethenylphenol**, also known as 2-hydroxystyrene or o-vinylphenol, is an aromatic organic compound of significant interest in chemical synthesis and as a potential modulator of biological pathways. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis methodologies, and known biological activities. Detailed experimental protocols for its synthesis via the Wittig reaction and Claisen rearrangement are presented, alongside a summary of its spectroscopic data for characterization. Furthermore, this guide explores its inhibitory effects on prostaglandin synthesis and its interactions with bacterial enzymes, offering insights for researchers in drug discovery and development.

## Chemical Structure and Identification

**2-Ethenylphenol** is a phenolic compound characterized by a vinyl group attached to the ortho position of the hydroxyl group on the benzene ring.

Systematic Name: **2-ethenylphenol** Synonyms: 2-Hydroxystyrene, o-Vinylphenol, o-Hydroxystyrene<sup>[1]</sup> CAS Number: 695-84-1<sup>[2]</sup> Molecular Formula: C<sub>8</sub>H<sub>8</sub>O<sup>[2]</sup> Molecular Weight: 120.15 g/mol <sup>[2]</sup>



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## References

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